

Mitigating aggregation of Mpro during in vitro assays

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SARS-CoV-2 Mpro-IN-24

Cat. No.: B15579509

[Get Quote](#)

Technical Support Center: Mpro In Vitro Assays

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers encountering challenges with Mpro (Main Protease) aggregation during in vitro assays.

Troubleshooting Guide

This guide addresses common issues related to Mpro aggregation and provides step-by-step solutions to maintain the stability and activity of the enzyme.

Issue 1: Loss of Mpro Enzymatic Activity Over Time

Symptoms:

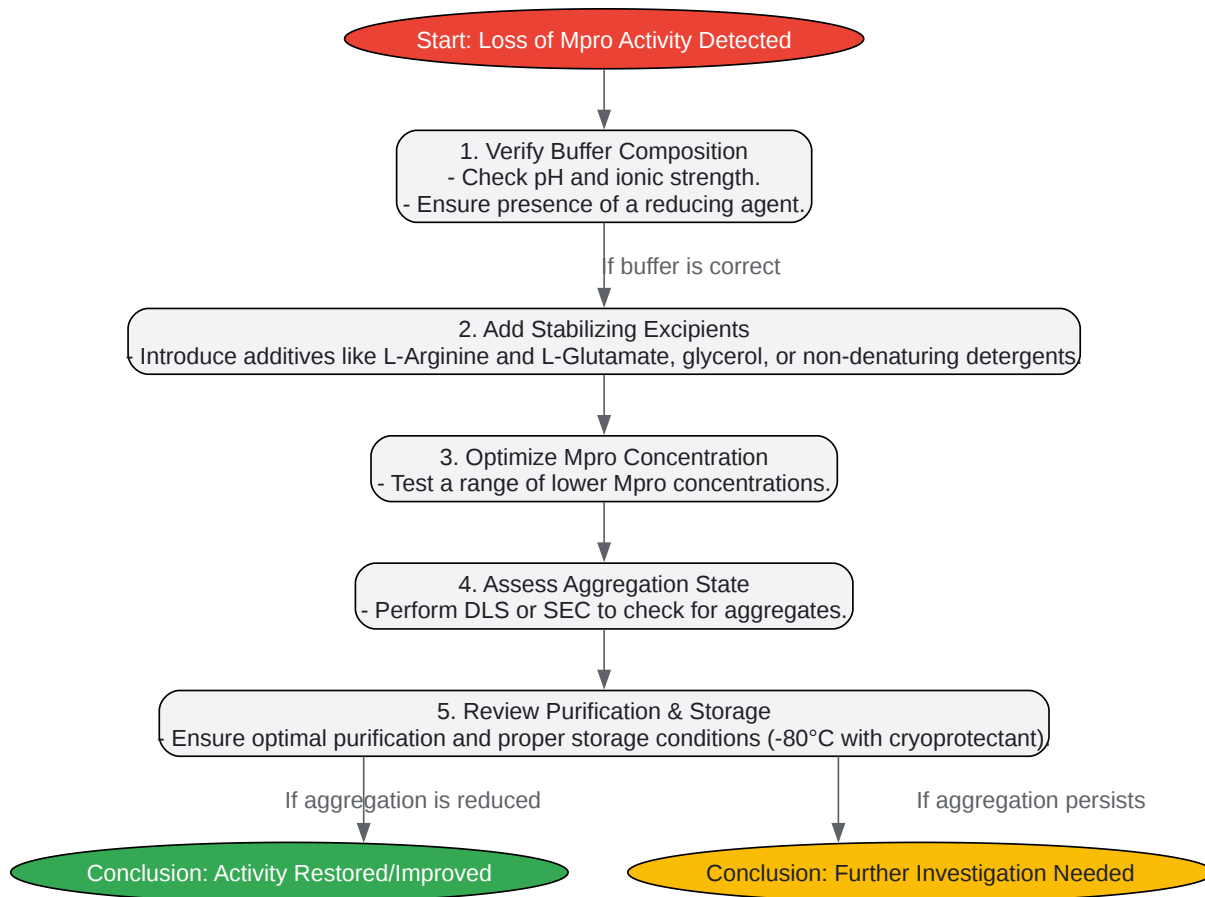
- Decreased or complete loss of proteolytic activity in your FRET-based or other enzymatic assays.
- Inconsistent results between experimental replicates.

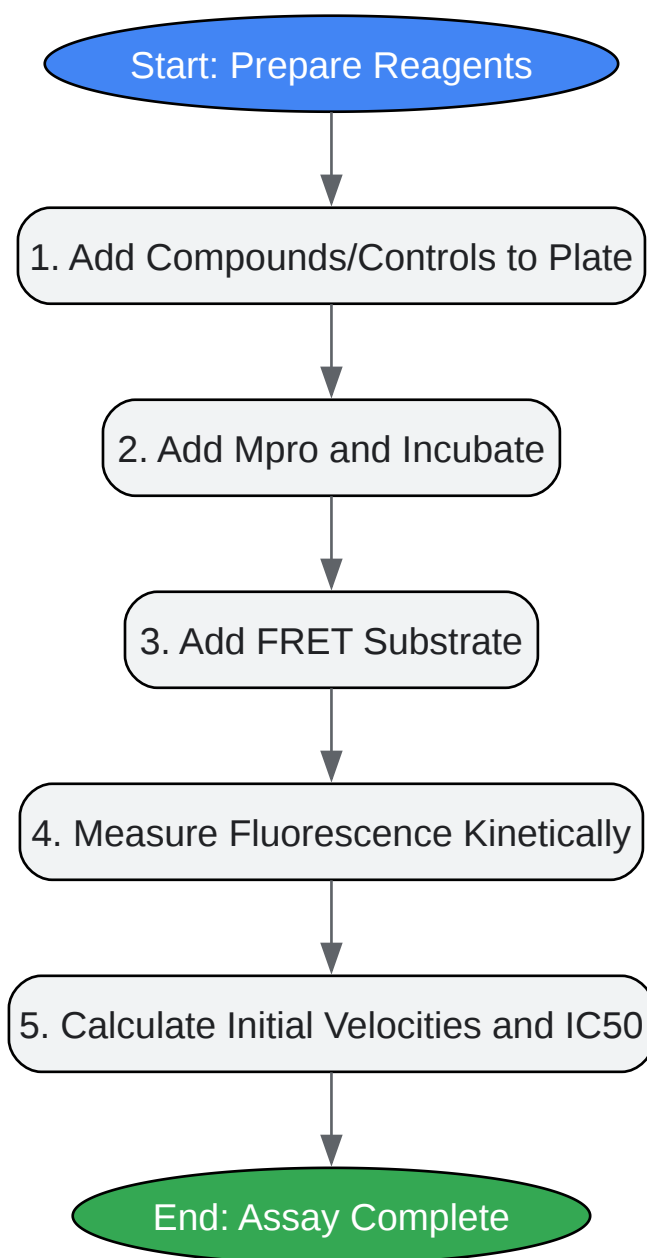
Possible Cause:

- Aggregation of Mpro, leading to the formation of non-functional soluble or insoluble aggregates.[\[1\]](#)

- Oxidation of the catalytic cysteine residue (Cys145).

Troubleshooting Steps:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lcms.cz [lcms.cz]
- To cite this document: BenchChem. [Mitigating aggregation of Mpro during in vitro assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15579509#mitigating-aggregation-of-mpro-during-in-vitro-assays]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com